

4-Amino-3,5-difluorobenzaldehyde physical properties

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Compound of Interest

Compound Name: 4-Amino-3,5-difluorobenzaldehyde

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Technical Guide: 4-Amino-3,5-difluorobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **4-Amino-3,5-difluorobenzaldehyde**. It also outlines standard experimental protocols for the determination of key physical characteristics and presents a representative synthetic workflow for a closely related precursor, illustrating a potential pathway to the target molecule.

Core Physical Properties

While comprehensive experimental data for **4-Amino-3,5-difluorobenzaldehyde** is not widely available in public literature, the following properties have been computed and are documented in chemical databases.



| Physical Property | Value | Source |
|-------------------|--------------------------------------|------------|
| Molecular Formula | C7H5F2NO | PubChem[1] |
| Molecular Weight | 157.12 g/mol | PubChem[1] |
| CAS Number | 135564-23-7 | PubChem[1] |
| IUPAC Name | 4-amino-3,5- difluorobenzaldehyde | PubChem[1] |
| SMILES | C1=C(C=C(C(=C1F)N)F)C=O | PubChem[1] |

Note: Experimental values for melting point, boiling point, density, and solubility are not readily available in the reviewed literature. The following sections provide standardized protocols for determining these properties.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the primary physical properties of aromatic aldehydes like **4-Amino-3,5-difluorobenzaldehyde**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.

Methodology:

- A small, finely powdered sample of the substance is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer.
- The assembly is placed in a melting point apparatus (e.g., a Thiele tube or an automated instrument) containing a heat-transfer fluid (like silicone oil).
- The apparatus is heated slowly and steadily.



• The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Boiling Point Determination (Micro Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- A small volume of the liquid is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The tube is attached to a thermometer and heated in a suitable apparatus.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination (Pycnometer Method)

Objective: To determine the mass per unit volume of the substance.

Methodology:

- A pycnometer (a flask of a known volume) is weighed empty.
- It is then filled with the substance, and any excess is removed.
- The filled pycnometer is weighed.
- The density is calculated by dividing the mass of the substance by the known volume of the pycnometer.



Solubility Determination

Objective: To determine the extent to which the substance dissolves in various solvents.

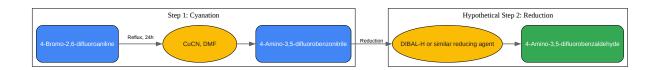
Methodology:

- A known mass of the substance is added to a known volume of a solvent (e.g., water, ethanol, DMSO) at a specific temperature.
- The mixture is agitated until saturation is reached.
- Any undissolved solid is separated by filtration or centrifugation.
- The concentration of the dissolved substance in the supernatant is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).
- The solubility is expressed as mass of solute per volume of solvent (e.g., g/L or mg/mL).

Synthetic Pathway and Experimental Workflow

While a specific, detailed synthesis for **4-Amino-3,5-difluorobenzaldehyde** is not readily available, the synthesis of a key precursor, 4-amino-3,5-difluorobenzonitrile, has been documented and provides a logical workflow for obtaining compounds with this substitution pattern.[2] The conversion of a benzonitrile to a benzaldehyde is a standard organic transformation.

The following diagram illustrates the synthesis of 4-amino-3,5-difluorobenzonitrile, which could then be converted to **4-Amino-3,5-difluorobenzaldehyde**.





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Caption: Synthetic workflow for **4-Amino-3,5-difluorobenzaldehyde** via a nitrile precursor.

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References

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- 2. Synthesis, molecular and crystal structures of 4-amino-3,5-difluorobenzonitrile, ethyl 4-amino-3,5-difluorobenzoate, and diethyl 4,4'-(diazene-1,2-diyl)bis(3,5-difluorobenzoate) PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Amino-3,5-difluorobenzaldehyde physical properties].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157781#4-amino-3-5-difluorobenzaldehyde-physical-properties]

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